

# Application Notes and Protocols for CH6953755 in In Vitro Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**CH6953755** is a potent, orally active, and highly selective inhibitor of YES1 kinase, a member of the SRC family of protein tyrosine kinases.[1][2][3][4] It demonstrates significant antitumor activity in preclinical models, particularly in cancers characterized by YES1 gene amplification. [1][2][5] These application notes provide detailed protocols for in vitro cell culture experiments to evaluate the efficacy and mechanism of action of **CH6953755**. The included methodologies cover cell proliferation assays, analysis of target engagement via Western blotting, and assessment of downstream signaling pathway modulation.

## Introduction

YES1, a non-receptor tyrosine kinase, is implicated in various cellular processes, including cell growth, survival, and migration.[6] Dysregulation of YES1 activity, often through gene amplification, is an oncogenic driver in several cancer types, such as esophageal, lung, and head and neck cancers.[5] **CH6953755** presents a targeted therapeutic strategy by selectively inhibiting YES1 kinase activity.[3][7] This document outlines standardized in vitro protocols to facilitate the investigation of **CH6953755**'s effects on cancer cell lines.

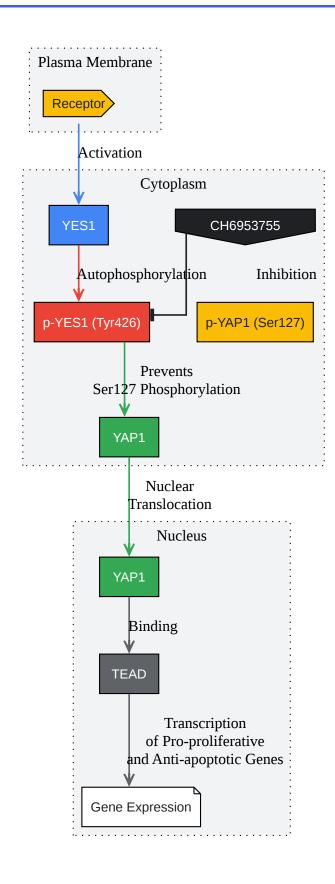
## **Mechanism of Action**



CH6953755 selectively binds to the ATP-binding site of YES1 kinase, inhibiting its catalytic activity. A key marker of YES1 activation is its autophosphorylation at tyrosine 426 (Tyr426).[1] [2] Treatment with CH6953755 effectively prevents this autophosphorylation, leading to the suppression of downstream signaling pathways.[1][2] One of the critical downstream effectors of YES1 is the transcriptional coactivator Yes-associated protein 1 (YAP1).[2][5] YES1-mediated activation of YAP1 contributes to the proliferation of YES1-amplified cancers.[2][5] CH6953755 has been shown to inhibit the transcriptional activity of the YAP1/TEAD complex. [1]

## **Signaling Pathway**





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Caption: Mechanism of action of CH6953755 in the YES1/YAP1 signaling pathway.



**Quantitative Data Summary** 

Parameter	Cell Line	Genotype	Value	Reference
IC50 (Kinase Assay)	-	-	1.8 nM	[1][2][3][4][7]
IC50 (Cell Growth)	KYSE70	YES1 amplified	< 10 nM	[8]
OACP4 C	YES1 amplified	~ 10 nM	[8]	
K562	Non-YES1 amplified	> 1 μM	[8]	_
Effective Concentration (Cell Growth Inhibition)	YES1-amplified cancer cell lines	YES1 amplified	0.001 - 1 μΜ	[1]
Effective Concentration (p- YES1 Inhibition)	KYSE70	YES1 amplified	0.001 - 1 μM (2 hours)	[1]
Effective Concentration (TEAD Reporter Assay)	KYSE70, RERF- LC-AI	YES1 amplified	0.1, 0.3, 1, 3 μM	[1]

# Experimental Protocols Cell Proliferation Assay

This protocol is designed to determine the effect of **CH6953755** on the proliferation of adherent cancer cell lines.

#### Materials:

 YES1-amplified (e.g., KYSE70, OACP4 C) and non-YES1-amplified (e.g., K562) cancer cell lines



- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- CH6953755 (stock solution in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay)
- Plate reader

#### Procedure:

- Cell Seeding:
  - Trypsinize and count cells.
  - $\circ~$  Seed cells in a 96-well plate at a density of 2,000-5,000 cells per well in 100  $\mu L$  of complete medium.
  - Incubate overnight at 37°C, 5% CO2.
- Compound Treatment:
  - Prepare serial dilutions of CH6953755 in complete medium. A typical concentration range is 0.001 to 10 μM. Include a DMSO-only vehicle control.
  - Add 100 μL of the diluted compound or vehicle to the appropriate wells.
  - Incubate for 4 days at 37°C, 5% CO2.[1][8]
- Cell Viability Measurement:
  - Equilibrate the plate and the cell viability reagent to room temperature.
  - Add the cell viability reagent to each well according to the manufacturer's instructions.
  - Measure luminescence using a plate reader.



- Data Analysis:
  - Normalize the data to the vehicle-treated control wells.
  - Plot the normalized data against the logarithm of the CH6953755 concentration and fit a dose-response curve to determine the IC50 value.

## Western Blot for Phospho-YES1 (Tyr426)

This protocol assesses the direct target engagement of **CH6953755** by measuring the phosphorylation status of YES1.

#### Materials:

- Cancer cell lines (e.g., KYSE70)
- Complete cell culture medium
- CH6953755 (stock solution in DMSO)
- 6-well cell culture plates
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-YES1 (Tyr426), anti-total YES1, anti-GAPDH or β-actin
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system



#### Procedure:

- Cell Treatment:
  - Seed cells in 6-well plates and grow to 70-80% confluency.
  - Treat cells with various concentrations of CH6953755 (e.g., 0.01, 0.1, 1 μM) and a vehicle control for 2 hours.[1][8]
- Protein Extraction:
  - Wash cells with ice-cold PBS and lyse with RIPA buffer.
  - Scrape the cells and collect the lysate. Centrifuge to pellet cell debris.
  - Determine protein concentration using a BCA assay.
- · Western Blotting:
  - Denature protein lysates and load equal amounts onto an SDS-PAGE gel.
  - Separate proteins by electrophoresis and transfer to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies overnight at 4°C.
  - Wash the membrane and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane and apply the chemiluminescent substrate.
  - Capture the signal using an imaging system.

## **TEAD Reporter Assay**

This assay measures the transcriptional activity of the YAP1/TEAD complex, a downstream effector of YES1 signaling.



#### Materials:

- Cancer cell lines (e.g., KYSE70, RERF-LC-AI)
- TEAD reporter plasmid (e.g., pGL4.31[luc2P/Gal4UAS/Hygro]) and a constitutively active Renilla luciferase control plasmid.
- Transfection reagent
- Complete cell culture medium
- CH6953755 (stock solution in DMSO)
- 96-well cell culture plates
- Dual-luciferase reporter assay system
- Luminometer

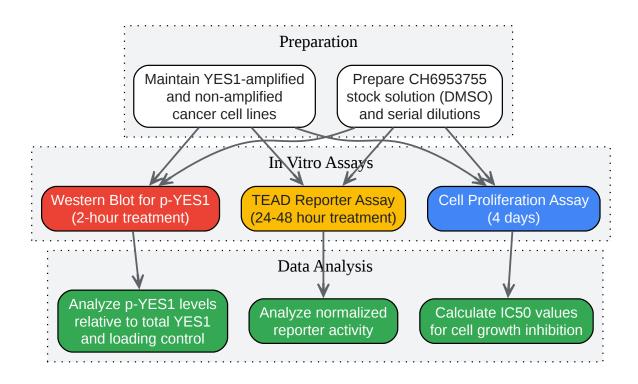
#### Procedure:

- Transfection:
  - Co-transfect cells with the TEAD reporter plasmid and the Renilla control plasmid using a suitable transfection reagent.
  - Seed the transfected cells into a 96-well plate and allow them to attach overnight.
- Compound Treatment:
  - $\circ$  Treat the cells with a range of **CH6953755** concentrations (e.g., 0.1, 0.3, 1, 3  $\mu M$ ) and a vehicle control.[1]
  - Incubate for 24-48 hours.
- Luciferase Assay:
  - Lyse the cells and measure both firefly and Renilla luciferase activity using a dualluciferase reporter assay system and a luminometer.



- Data Analysis:
  - Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
  - Express the results as a percentage of the vehicle-treated control.

## **Experimental Workflow**



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Caption: General experimental workflow for the in vitro evaluation of **CH6953755**.

## Storage and Handling

**CH6953755** is typically supplied as a solid. For long-term storage, it is recommended to store the solid compound at  $-20^{\circ}$ C. Stock solutions should be prepared in DMSO and can be stored at  $-20^{\circ}$ C for up to one year or at  $-80^{\circ}$ C for up to two years.[1] Avoid repeated freeze-thaw cycles. When preparing working solutions for cell-based assays, dilute the DMSO stock solution in the appropriate cell culture medium. Ensure the final DMSO concentration in the culture medium is low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.



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